

# Handling and storage recommendations for 3,3-Difluorocyclohexanecarboxylic acid

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## Compound of Interest

**Compound Name:** 3,3-Difluorocyclohexanecarboxylic acid

**Cat. No.:** B1465172

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## Technical Support Center: 3,3-Difluorocyclohexanecarboxylic Acid

Welcome to the technical support guide for **3,3-Difluorocyclohexanecarboxylic acid** (CAS No. 849669-20-1). As Senior Application Scientists, we have developed this resource to provide you with in-depth handling protocols, storage recommendations, and troubleshooting solutions. Our goal is to ensure the integrity of your experiments and the safety of your laboratory personnel.

## Frequently Asked Questions (FAQs)

### Section 1: General Handling and Safety

**Q1:** What are the primary hazards associated with **3,3-Difluorocyclohexanecarboxylic acid**?

**A1:** **3,3-Difluorocyclohexanecarboxylic acid** is classified as an irritant. The primary hazards, as identified by GHS classifications, are:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

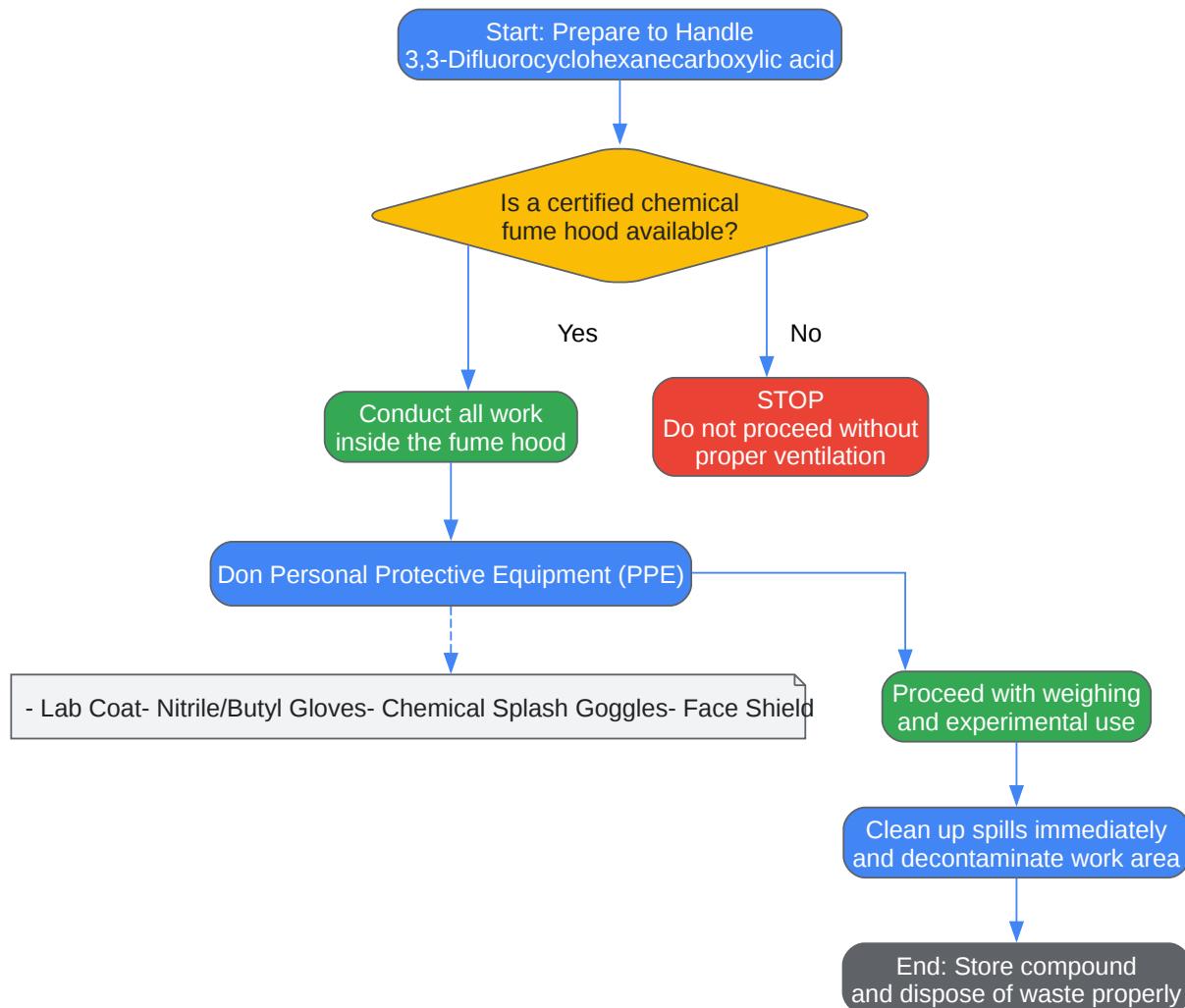
It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area to mitigate these risks.[\[1\]](#) The introduction of fluorine can significantly alter a molecule's properties, and while many fluorinated compounds have low acute toxicity, proper safety precautions are always necessary.[\[2\]](#)[\[3\]](#)

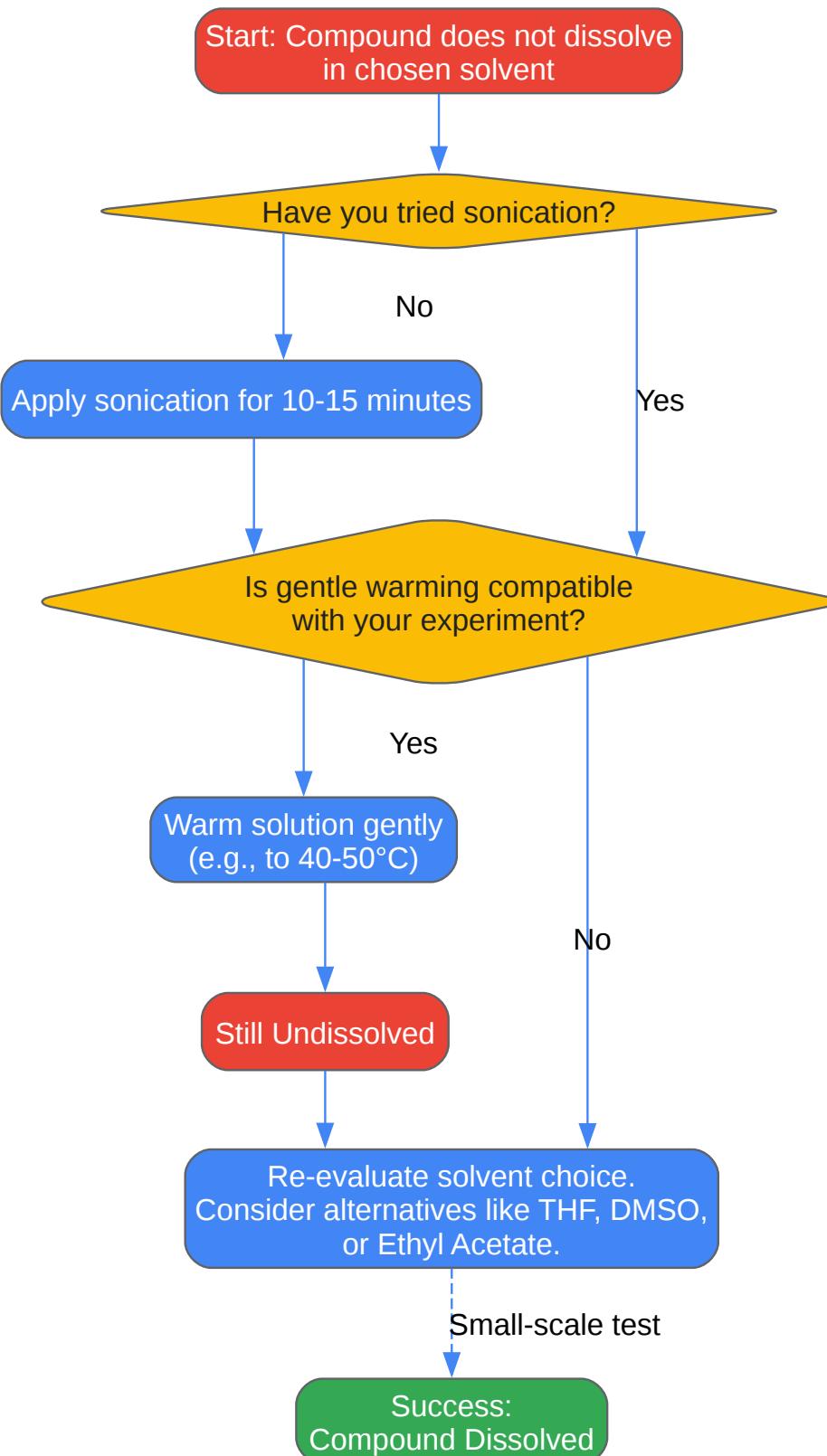
Q2: What Personal Protective Equipment (PPE) is required for handling this compound?

A2: A comprehensive risk assessment should always precede handling. However, based on the known hazards, the following PPE is mandatory. The goal is to prevent all personal contact with the compound.[\[4\]](#)

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles and a face shield. <a href="#">[5]</a>	Protects against splashes that can cause serious eye irritation. <a href="#">[1]</a> Safety glasses are insufficient. <a href="#">[5]</a>
Hand Protection	Chemically resistant gloves (e.g., nitrile or butyl). <a href="#">[5]</a>	Prevents skin contact and irritation. <a href="#">[1]</a> Always inspect gloves for holes before use.
Body Protection	A standard laboratory coat. <a href="#">[5]</a>	Protects against minor spills and contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood. <a href="#">[1]</a> <a href="#">[5]</a>	A fume hood is the primary engineering control to prevent inhalation of dust or vapors, which can cause respiratory irritation. <a href="#">[1]</a>

For a visual guide to the PPE selection workflow, please refer to the diagram below.



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